

Application Notes and Protocols: Preparation of BKM120 Stock Solution with DMSO

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For Researchers, Scientists, and Drug Development Professionals

Abstract

BKM120, also known as Buparlisib, is a potent and selective pan-class I phosphoinositide 3-kinase (PI3K) inhibitor widely utilized in cancer research.[1] Its mechanism of action involves the inhibition of p110 α , p110 β , p110 δ , and p110 γ isoforms, which are crucial components of the PI3K/AKT/mTOR signaling pathway that governs cell proliferation, survival, and growth.[2] [3] Proper preparation of BKM120 stock solutions is critical for accurate and reproducible experimental results. This document provides detailed protocols for the preparation of BKM120 stock solutions using dimethyl sulfoxide (DMSO), along with guidelines for storage and use in common in vitro assays.

Data Presentation BKM120 Properties and Solubility



Parameter	Value	Reference
Synonyms	Buparlisib, NVP-BKM120	[2][3][4]
Molecular Weight	410.39 g/mol	[2][3]
CAS Number	944396-07-0	[2][3]
Solubility in DMSO	≥20.52 mg/mL to 100 mg/mL	[3][5][6]
Solubility in Ethanol	~2 mg/mL to ≥11.36 mg/mL (with sonication)	[4][5]
Solubility in Water	Insoluble	[4][5]

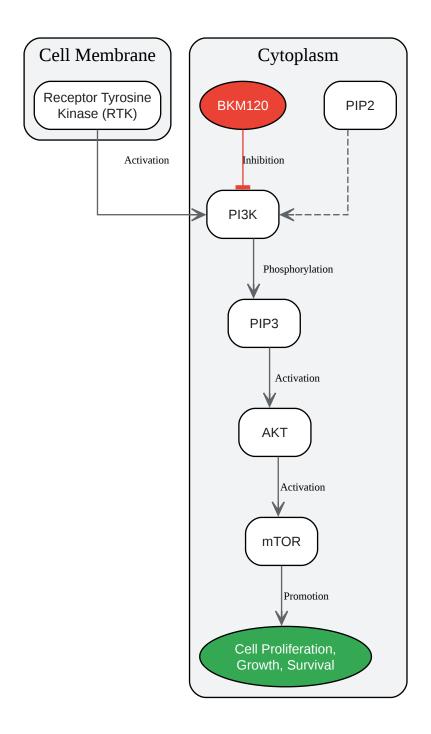
In Vitro Inhibitory Concentrations (IC50)

Isoform	IC50 (nM)	Reference
p110α	52	[2][3]
p110β	166	[2][3]
p110δ	116	[2][3]
p110y	262	[2][3]

Signaling Pathway

BKM120 targets the class I PI3K enzymes, which are central to a signaling cascade that is frequently hyperactivated in various cancers. Upon activation by growth factors, PI3K phosphorylates phosphatidylinositol (4,5)-bisphosphate (PIP2) to generate phosphatidylinositol (3,4,5)-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting and activating downstream effectors such as AKT. Activated AKT, in turn, phosphorylates a multitude of substrates, including mTOR, leading to the promotion of cell growth, proliferation, and survival. By inhibiting PI3K, BKM120 effectively blocks this entire downstream signaling pathway.[1][7]





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Figure 1. BKM120 inhibits the PI3K/AKT/mTOR signaling pathway.

Experimental Protocols



Protocol 1: Preparation of a 10 mM BKM120 Stock Solution in DMSO

Materials:

- BKM120 powder (MW: 410.39 g/mol)
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips

Procedure:

- Weighing BKM120: In a sterile microcentrifuge tube, accurately weigh out 4.10 mg of BKM120 powder.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the tube containing the BKM120 powder. It
 is crucial to use fresh, high-quality DMSO as moisture can reduce the solubility of BKM120.
 [2]
- Dissolution: Vortex the solution vigorously for several minutes to ensure complete
 dissolution. If necessary, gentle warming to 37°C for 10 minutes or brief sonication can aid in
 dissolving the compound.[5] Visually inspect the solution to ensure there are no visible
 particulates.
- Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 2 years).[3][8] Avoid repeated freeze-thaw cycles.[2]

Protocol 2: Cell Viability (MTT) Assay using BKM120

This protocol outlines a general procedure for assessing the effect of BKM120 on the viability of cancer cell lines.

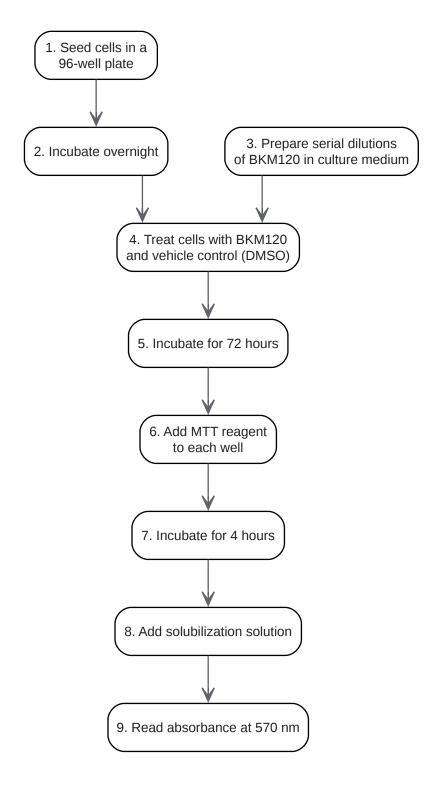


Materials:

- Cancer cell line of interest
- Complete cell culture medium
- 96-well flat-bottom plates
- BKM120 stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)[9]

Workflow:





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Figure 2. Workflow for a cell viability (MTT) assay with BKM120.

Procedure:



- Cell Seeding: Seed cells into a 96-well plate at a predetermined optimal density (e.g., 1 x 10⁴ to 1 x 10⁵ cells/well) in 100 μL of complete culture medium and incubate overnight.[9]
- Drug Preparation: Prepare serial dilutions of the 10 mM BKM120 stock solution in complete
 culture medium to achieve the desired final concentrations. It is recommended to first
 perform a dilution series in DMSO before the final dilution in medium to avoid precipitation. A
 vehicle control containing the same final concentration of DMSO (typically ≤0.5%) should
 also be prepared.[10]
- Cell Treatment: Remove the old medium from the wells and add 100 μ L of the prepared BKM120 dilutions or vehicle control.
- Incubation: Incubate the plate for a specified period, for example, 72 hours, at 37°C in a 5%
 CO₂ incubator.[9]
- MTT Addition: After the incubation period, add 10 μL of the 12 mM MTT stock solution to each well.[9]
- Formazan Formation: Incubate the plate for 4 hours at 37°C to allow for the formation of formazan crystals.[9]
- Solubilization: Add 100 μ L of the solubilization solution to each well and mix thoroughly by pipetting to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control
 cells. The IC50 value, the concentration of BKM120 that inhibits cell viability by 50%, can be
 determined using non-linear regression analysis.

Important Considerations

 DMSO Quality: The use of anhydrous, high-purity DMSO is critical to prevent compound precipitation and degradation.[2]



- Final DMSO Concentration: The final concentration of DMSO in cell culture experiments should be kept as low as possible, generally below 0.5%, to avoid cytotoxicity.[10] Always include a vehicle control with the same DMSO concentration as the treated samples.
- Aliquoting: To maintain the stability and integrity of the BKM120 stock solution, it is highly recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles.[2][8]
- Safety Precautions: BKM120 is a potent bioactive compound. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. All handling should be performed in a chemical fume hood.

By following these detailed protocols and guidelines, researchers can ensure the accurate and effective preparation and use of BKM120 for their scientific investigations.

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